

What is the chemical structure of AB-35?

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Compound of Interest

Compound Name: AB-35

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An In-depth Technical Guide on the Core of **AB-35** (C.I. Solvent Blue 35)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity commonly referred to as **AB-35**, which has been identified as C.I. Solvent Blue 35. The document details its chemical structure, physicochemical properties, synthesis, and analytical methods, presenting quantitative data in structured tables and experimental protocols with methodological details.

Chemical Identity and Structure

AB-35 is chemically known as 1,4-bis(butylamino)anthracene-9,10-dione and is also recognized by several synonyms, including Solvent Blue 35, Sudan Blue II, and Oil Blue 35.^[1]^[2] It belongs to the class of anthraquinone dyes, characterized by a core anthracene-9,10-dione structure.

The chemical structure of **AB-35** consists of an anthraquinone scaffold with two butylamino groups substituted at the 1 and 4 positions.

Chemical Structure:

- IUPAC Name: 1,4-bis(butylamino)anthracene-9,10-dione^[1]
- Molecular Formula: C₂₂H₂₆N₂O₂^[1]

- Canonical SMILES: CCCCNC1=C2C(=C(C=C1)NCCCC)C(=O)C3=CC=CC=C3C2=O[\[1\]](#)
- InChI: InChI=1S/C22H26N2O2/c1-3-5-13-23-17-11-12-18(24-14-6-4-2)20-19(17)21(25)15-9-7-8-10-16(15)22(20)26/h7-12,23-24H,3-6,13-14H2,1-2H3[\[1\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **AB-35** is presented in the table below. This data is essential for understanding its behavior in various solvents and its stability under different conditions.

Table 1: Physicochemical Properties of **AB-35**

Property	Value	Reference
Molecular Weight	350.45 g/mol	[1]
Appearance	Dark blue powder	[3]
Melting Point	120-122 °C	[2] [4]
Boiling Point	568.7 °C at 760 mmHg	[5]
Density	1.179 g/cm ³	[5]
UV-Vis Absorbance Peak (λ _{max})	652 nm	[1]
Solubility in Water	Insoluble	[3] [6]

Table 2: Solubility of **AB-35** in Organic Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Acetone	13.6	[7]
Butyl Acetate	22.3	[7]
Dichloromethane	171.3	[7]
Ethyl Alcohol	2.6	[7]
Methylbenzene (Toluene)	86.3	[7]

Experimental Protocols

This section details the methodologies for the synthesis and analysis of **AB-35**.

Synthesis of AB-35

A common method for the synthesis of 1,4-bis(butylamino)anthraquinone involves the condensation reaction of 1,4-dihydroxyanthracene-9,10-dione with n-butylamine.[3] An alternative reported method is the reaction of 1,4-ditosylanthraquinone with n-butylamine in pyridine.

Detailed Protocol for Synthesis from 1,4-ditosylanthraquinone:

- **Reaction Setup:** Dissolve 1,4-ditosylanthraquinone in pyridine in a reaction vessel.
- **Addition of Reactant:** Add n-butylamine to the solution.
- **Reaction Conditions:** Heat the reaction mixture at 100 °C. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the solution and pour it into a 10% aqueous HCl solution.
- **Extraction:** Extract the product with methylene chloride.
- **Washing:** Wash the organic layer with water.
- **Drying:** Dry the methylene chloride layer over anhydrous magnesium sulfate.

- Purification: After filtration to remove the drying agent, evaporate the solvent. The crude product can be further purified by column chromatography on alumina or by recrystallization from ethanol-water.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

A validated HPLC method with UV-Vis detection is available for the determination of Solvent Blue 35 in diesel fuel, which can be adapted for other matrices.[\[8\]](#)[\[9\]](#)

Instrumentation and Conditions:

- Instrument: High-Performance Liquid Chromatograph with a UV-Vis detector.
- Column: Agilent Zorbax Rx-SIL (250 x 4.60 mm, 5 μ m particle size).[\[6\]](#)
- Mobile Phase: A mixture of hexane, toluene, and ethyl acetate.[\[6\]](#) Another reported mobile phase is toluene:ethyl acetate (98:2 v/v).[\[9\]](#)
- Detection Wavelength: 650 nm.[\[8\]](#)[\[9\]](#)

Sample Preparation (from a diesel matrix):

- Solid Phase Extraction (SPE): Use a silica-based SPE sorbent to separate the dye from the hydrocarbon matrix.[\[8\]](#)[\[9\]](#)
- Elution: Elute the loaded SPE column with a mixture of chloroform and heptane (1:0.75 v/v).[\[8\]](#)[\[9\]](#)
- Reconstitution: Evaporate the eluate to dryness and reconstitute the residue in the mobile phase.[\[9\]](#)

Calibration:

- Prepare a series of standard solutions of Solvent Blue 35 by serial dilution of a stock solution with the mobile phase.

- Construct a calibration curve by plotting the peak area against the concentration of the standards.

Applications

Solvent Blue 35 is primarily used as a colorant in various industrial applications due to its vibrant blue color and good stability.[\[8\]](#)

- **Plastics:** It is used for coloring a wide range of plastics, including polystyrene (PS), acrylonitrile butadiene styrene (ABS), polycarbonate (PC), and polymethyl methacrylate (PMMA).[\[8\]](#)[\[10\]](#)
- **Fibers:** It is suitable for the pre-spinning coloration of polyester fibers.[\[8\]](#)
- **Oils, Fats, and Waxes:** It is employed to color hydrocarbon-based solvents, oils, fats, and waxes.[\[11\]](#)
- **Inks and Lacquers:** It finds application in the formulation of inks and lacquers.[\[11\]](#)
- **Fuel Dye:** In some regions, it is used as a fiscal marker to dye fuels.[\[11\]](#)
- **Microscopy:** It can be used as a staining dye in microscopy.[\[11\]](#)

Safety and Toxicology

Based on available Safety Data Sheets (SDS), Solvent Blue 35 presents several hazards.

Table 3: Summary of Hazard Information

Hazard Type	Description	Reference
Acute Oral Toxicity	Harmful if swallowed.	[5]
Skin Sensitization	May cause an allergic skin reaction.	[5]
Mutagenicity	Suspected of causing genetic defects.	[5]
Carcinogenicity	Suspected of causing cancer.	[5]
Aquatic Toxicity	May cause long-lasting harmful effects to aquatic life.	[12]

Handling Precautions:

- Use personal protective equipment (gloves, safety glasses, lab coat).
- Work in a well-ventilated area or use a fume hood.
- Avoid generating dust.
- Wash hands thoroughly after handling.

Visualizations

Synthesis and Analysis Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent HPLC analysis of **AB-35**.



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Caption: Workflow for the synthesis and HPLC analysis of **AB-35**.

This guide provides a foundational understanding of **AB-35** for research and development purposes. For specific applications, further empirical studies are recommended.

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Email: info@benchchem.com